

(18 α ,19 α)-3 β -Hydroxyurs-20-en-16-one: Natural Sources and Isolation Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: (18 α ,19 α)-3 β -Hydroxyurs-20-en-16-one

Cat. No.: B12091832

[Get Quote](#)

Chemical Identity and Structural Significance

(18 α ,19 α)-3 β -Hydroxyurs-20-en-16-one (CAS No. 42482-69-9) is a pentacyclic triterpenoid belonging to the taraxastane (also known as heterolupane or 18 α ,19 α -ursane) subclass.^[1] While often categorized under the ursane skeleton due to historical nomenclature, its specific stereochemistry at C18 and C19 (both α) distinguishes it as a taraxastane derivative.

- Common Synonyms: 16-Oxo-pseudotaraxasterol, 16-Carbonyl-pseudotaraxasterol, 16-Oxo-taraxast-20-en-3 β -ol.
- Molecular Formula: C₃₀H₄₈O₂
- Molecular Weight: 440.71 g/mol
- Key Structural Features:
 - Skeleton: Pentacyclic triterpene (Taraxastane type).

- Functional Groups: C3-hydroxyl (β -configuration), C16-ketone (carbonyl), C20-double bond.
- Stereochemistry: 18α -H, 19α -H (cis-fused E-ring junction characteristic of taraxastanes).

This compound is structurally distinct from common ursanes (like α -amyrin) due to the oxidation at C16 and the specific position of the double bond in the E-ring (C20-C21 or C20-C30, depending on the exact isomer, but "20-ene" typically denotes the endocyclic C20-C21 or exocyclic C20-C30 in taraxastanes).

Natural Sources

The primary confirmed natural source for this specific triterpenoid is the bark of the Hazelnut tree (*Corylus avellana* L.). It appears as a minor to moderate constituent in the triterpene fraction of the bark extract.

Primary Source: *Corylus avellana* L. (Betulaceae)[2]

- Part Used: Outer and inner bark.
- Abundance: Approximately 3.6% of the total triterpene fraction in n-butanol extracts.
- Co-occurring Metabolites: The compound is found alongside major triterpenes such as Lupeol (31.6%), Betulin (7.1%), β -Sitosterol (11.9%), and Friedoolean-8-en-3-one (4.7%).
- Chemotaxonomic Significance: Unlike *Betula* species (Birch), which are dominated by betulin (>60%), *Corylus avellana* exhibits a more diverse triterpene profile where lupeol is dominant, and rare oxidized derivatives like (18 α ,19 α)-3 β -hydroxyurs-20-en-16-one accumulate.

Other Potential Sources

While *Corylus avellana* is the definitive source, structurally related 16-oxo-triterpenes (e.g., 16-oxo-taraxasterol, 16-oxo-arnidiol) are found in:

- *Calendula officinalis* (Marigold): Rich in faradiol and arnidiol derivatives (taraxastane diols), often with C16 oxidation.

- **Salvia species:** Known for diverse ursane and oleanane derivatives, though specific reports of the 20-en-16-one isomer are less common.

Quantitative Profile in *Corylus avellana* Bark

Compound	Relative Abundance (%)	Structural Class
Lupeol	31.6	Lupane
Betulin	7.1	Lupane
(18 α ,19 α)-3 β -Hydroxyurs-20-en-16-one	3.6	Taraxastane
Friedoolean-8-en-3-one	4.7	Friedelane
β -Sitosterol	11.9	Sterol

Extraction and Isolation Protocol

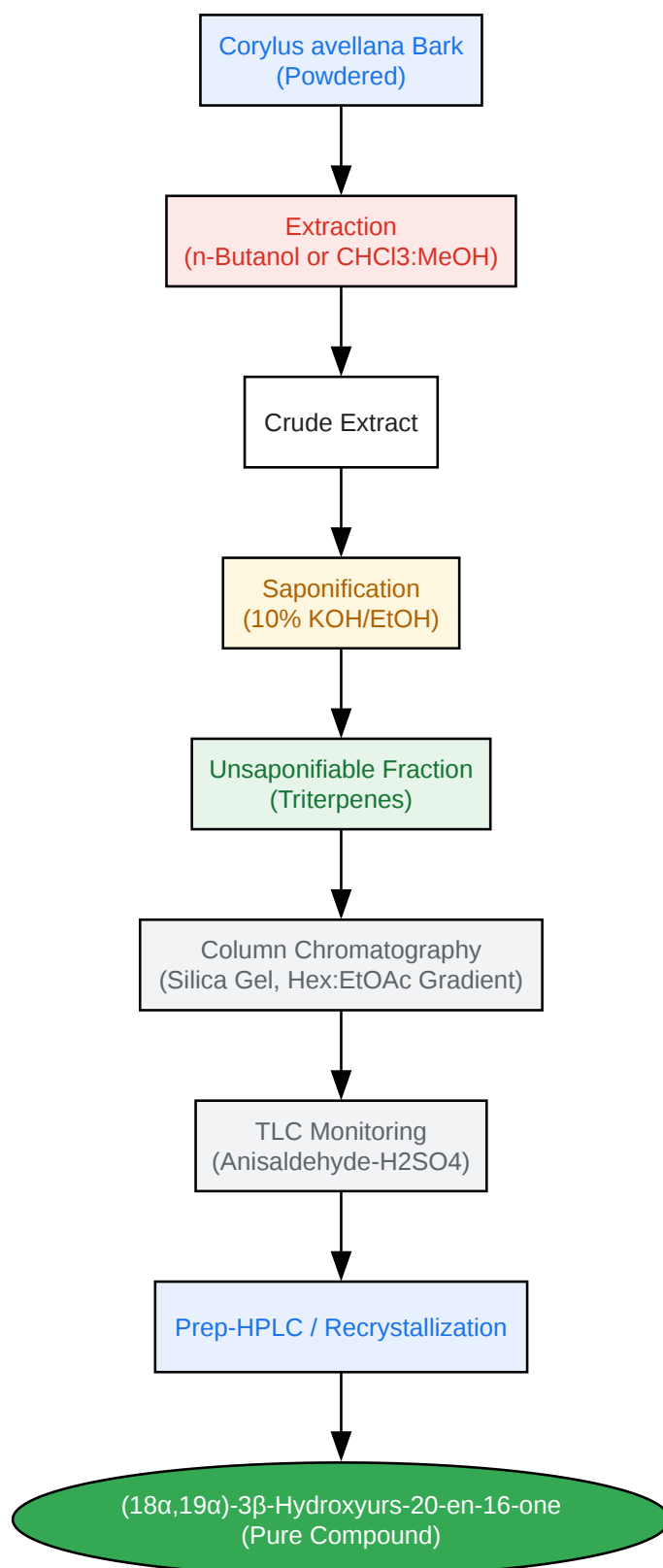
The isolation of (18 α ,19 α)-3 β -hydroxyurs-20-en-16-one requires fractionation of the lipophilic extract from *Corylus avellana* bark. The following protocol ensures high purity suitable for structural validation.

Step-by-Step Methodology

- **Plant Material Preparation:**
 - Air-dry *Corylus avellana* bark and pulverize to a fine powder (<0.5 mm).
- **Solvent Extraction:**
 - Extract 1.0 kg of powder with n-Hexane (3 x 2 L) to remove lipids and waxes (defatting).
 - Extract the residue with n-Butanol or Chloroform/Methanol (2:1) to retrieve the triterpenoid fraction.
 - Concentrate the combined extracts under reduced pressure (Rotavap at 40°C) to yield a crude gum.
- **Saponification (Optional but Recommended):**

- Reflux the crude extract with 10% KOH in ethanol for 2 hours to hydrolyze esters (fatty acids).
- Extract the unsaponifiable matter (triterpenes) with diethyl ether.
- Chromatographic Separation:
 - Stationary Phase: Silica gel 60 (0.063-0.200 mm).
 - Mobile Phase: Gradient elution using Hexane:Ethyl Acetate (starting 95:5 → 80:20).
 - Fraction Monitoring: TLC (Silica gel 60 F254); Visualization with Anisaldehyde-Sulfuric acid reagent (violet/blue spots).
- Purification:
 - Collect fractions containing the target ($R_f \sim 0.4$ in Hex:EtOAc 8:2).
 - Perform preparative HPLC (C18 column) using Acetonitrile:Water (90:10) or recrystallize from Methanol/Chloroform.

Visualization of Isolation Workflow



[Click to download full resolution via product page](#)

Figure 1: Isolation workflow for (18α,19α)-3β-Hydroxyurs-20-en-16-one from Hazelnut bark.

Biosynthetic Pathway

The biosynthesis of (18 α ,19 α)-3 β -hydroxyurs-20-en-16-one follows the general triterpenoid pathway via the cyclization of 2,3-oxidosqualene. The key divergence occurs at the baccharenyl cation or lupanyl cation stage, leading to the taraxastane skeleton via ring expansion and methyl migration.

Proposed Pathway

- Precursor: 2,3-Oxidosqualene.
- Cyclization: Protonation triggers cyclization to the Dammarenyl cation.
- Ring Expansion: Expansion of the D-ring leads to the Baccharenyl cation.
- Skeleton Formation: Further cyclization forms the Lupanyl cation.
- Rearrangement: Ring E expansion/migration yields the Taraxastanyl cation (18 α ,19 α -ursane skeleton).
- Functionalization:
 - C3-OH: Retained from oxidosqualene.
 - C20-ene: Elimination of a proton from C21 or C30.
 - C16-Oxidation: Late-stage enzymatic oxidation (likely P450-mediated) introduces the ketone at C16.



[Click to download full resolution via product page](#)

Figure 2: Proposed biosynthetic pathway from oxidosqualene to the target taraxastane derivative.[2]

References

- Jasicka-Misiak, I., et al. (2011). "Antifungal Activity of the Allergenic Compound Betulin and its Derivatives." Zeitschrift für Naturforschung C, 66(1-2), 1-6.
- Grymel, M., et al. (2015). "Possible Fungistatic Implications of Betulin Presence in Betulaceae Plants and their Hymenochaetaceae Parasitic Fungi." Zeitschrift für Naturforschung C, 70(3-4).
- ChemicalBook. "(18 α ,19 α)-3 β -Hydroxyurs-20-en-16-one (CAS 42482-69-9)."
- ChemSrc. "18 α -Glycyrrhizin and Related Triterpenoids."

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 18 α -Glycyrrhizin | CAS#:83896-44-0 | Chemsrcc [chemsrc.com]
- 2. fileserv-az.core.ac.uk [fileserv-az.core.ac.uk]
- To cite this document: BenchChem. [(18 α ,19 α)-3 β -Hydroxyurs-20-en-16-one: Natural Sources and Isolation Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12091832/docs#18-19-3-hydroxyurs-20-en-16-one-natural-sources-and-isolation-guide\]](https://www.benchchem.com/product/b12091832/docs#18-19-3-hydroxyurs-20-en-16-one-natural-sources-and-isolation-guide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)